

$\alpha,\alpha,2,4$ -Tetrachlorotoluene: A Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name: 2,4-Dichloro-1-(dichloromethyl)benzene

Cat. No.: B085721

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An In-depth Examination of CAS Number 134-25-8 for Researchers and Drug Development Professionals

Introduction

$\alpha,\alpha,2,4$ -Tetrachlorotoluene, with the CAS number 134-25-8, is a chlorinated aromatic hydrocarbon of significant interest in synthetic chemistry. Characterized by a toluene backbone with chlorine atoms substituting at the α (methyl), 2, and 4 positions, this compound serves as a pivotal intermediate in the manufacturing of various agrochemicals and pharmaceuticals. Its chemical reactivity, driven by the dichloromethyl group and the substituted benzene ring, makes it a versatile building block. However, its chlorinated nature also raises important considerations regarding its toxicological and ecotoxicological profile. This technical guide provides a comprehensive overview of $\alpha,\alpha,2,4$ -tetrachlorotoluene, encompassing its chemical and physical properties, synthesis and reactivity, toxicological assessment, environmental fate, and analytical methodologies, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

$\alpha,\alpha,2,4$ -Tetrachlorotoluene, also known by synonyms such as 2,4-Dichlorobenzal chloride and **2,4-dichloro-1-(dichloromethyl)benzene**, is a compound with the molecular formula $C_7H_4Cl_4$ and a molecular weight of approximately 229.92 g/mol .^{[1][2]} Under standard conditions, it

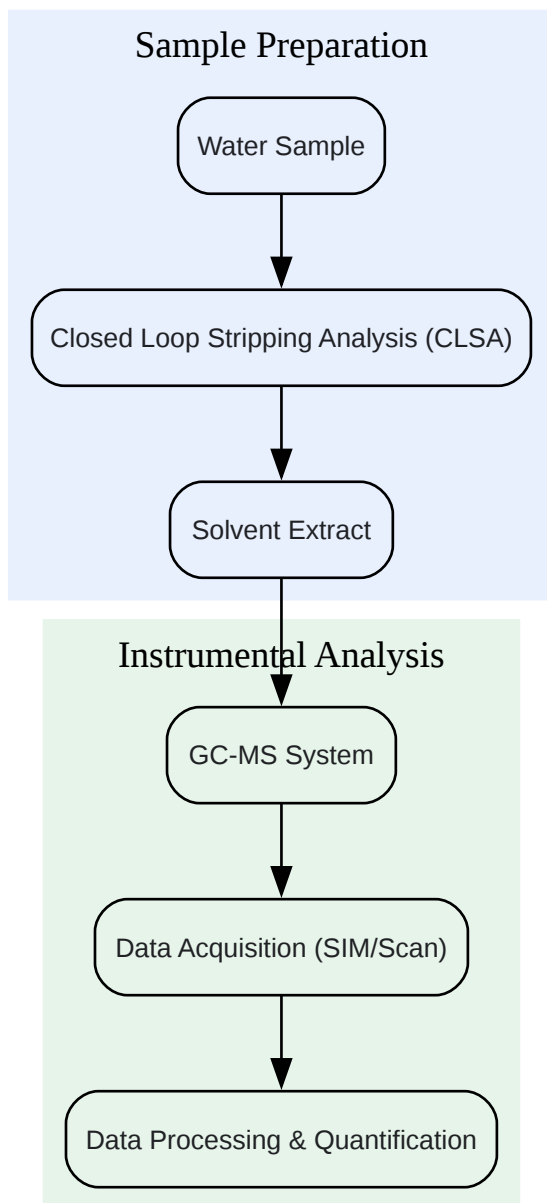
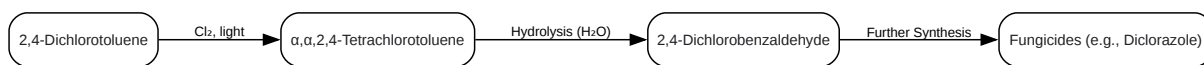
typically appears as a colorless to pale yellow liquid with a distinct odor.[3] Its physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₄ Cl ₄	[1]
Molecular Weight	229.92 g/mol	[1][2]
CAS Number	134-25-8	[1]
Appearance	Colorless to pale yellow liquid	[3]
Boiling Point	110-115 °C @ 1 Torr	[4]
Density	~1.501 g/cm ³ (Predicted)	[4]
Solubility	Insoluble in water; soluble in organic solvents	[3]
Vapor Pressure	0.00932 mmHg at 25°C	[4]
LogP	4.46960	[4]

The presence of four chlorine atoms significantly influences the compound's properties, contributing to its high molecular weight, density, and lipophilicity, as indicated by its LogP value.[3][4] This lipophilicity suggests a potential for bioaccumulation in organisms.[3]

Synthesis and Reactivity

The primary industrial synthesis of $\alpha,\alpha,2,4$ -tetrachlorotoluene involves the free-radical chlorination of 2,4-dichlorotoluene.[5] This reaction is typically carried out under light-initiated conditions, where chlorine gas is introduced to 2,4-dichlorotoluene. The reaction proceeds via a free-radical chain mechanism, with substitution occurring on the methyl group. The extent of chlorination can be controlled to favor the formation of the dichloromethyl derivative, though by-products such as 2,4-dichlorobenzyl chloride (monochloro derivative) and 2,4-dichlorobenzotrichloride (trichloro derivative) are also formed.[4]



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